

Application Note: Selective Flotation of Lead-Zinc Ores using Potassium Isopropylxanthate (PIPX)

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Compound of Interest

Compound Name: *Potassium isopropylxanthate*

CAS No.: *140-92-1*

Cat. No.: *B091349*

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Executive Summary

The selective separation of Galena (

) from Sphalerite (

) in complex sulfide ores is a foundational challenge in differential flotation.^[1] While Potassium Ethyl Xanthate (PEX) is the traditional standard for high selectivity, it often lacks the collecting power required for slightly oxidized ores or coarse liberation sizes.

This guide details the protocol for utilizing **Potassium Isopropylxanthate** (PIPX) as the primary collector. PIPX (

) offers a critical "middle-ground" performance—providing superior hydrophobicity kinetics compared to ethyl xanthates while maintaining higher selectivity against Pyrite (

) and Sphalerite compared to amyl xanthates. This protocol focuses on the Lead Circuit (Pb-Circuit), where the selectivity of PIPX is most critical to prevent zinc misreporting.

Chemical Basis & Mechanism of Action[2]

The PIPX Advantage

The efficiency of PIPX relies on the length and branching of its hydrocarbon chain.

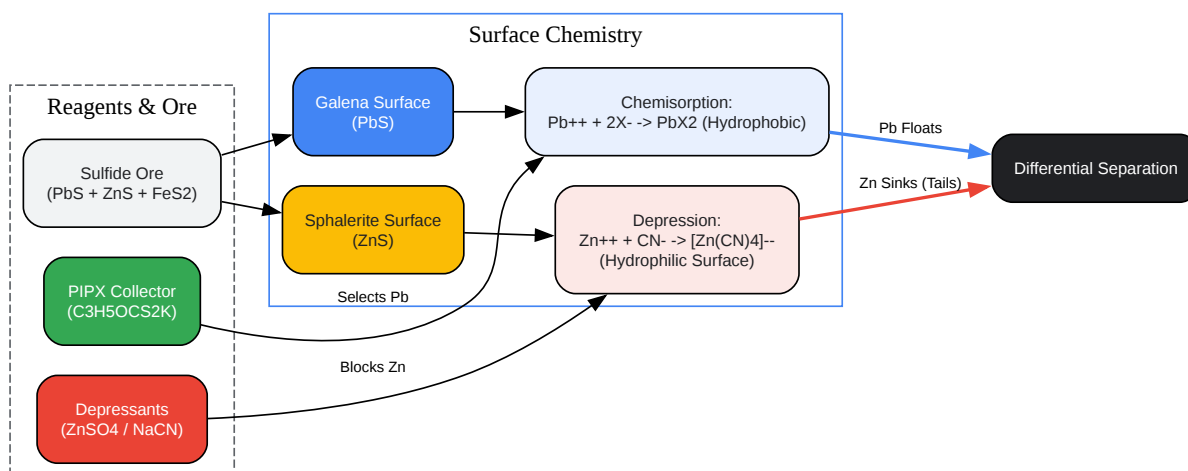
- Ethyl (C2): High selectivity, low collecting power.
- Isopropyl (C3 - Branched): Optimal balance. The branched structure increases steric hindrance, which can improve selectivity against iron sulfides (pyrite) compared to straight-chain propyl xanthates, while the increased carbon count enhances hydrophobicity over ethyl xanthate.
- Amyl (C5): High collecting power, low selectivity (floats everything).

Surface Adsorption Mechanism

The separation relies on the Differential Flotation principle:

- Galena (PbS): Floats naturally with PIPX via electrochemical chemisorption. The xanthate ion () oxidizes on the galena surface to form Lead Xanthate () or Dixanthogen ().
- Sphalerite (ZnS): Does not readily adsorb PIPX in its natural state. It requires activation by Copper ions ().[1]
- Depression: To ensure PIPX only floats Galena, Sphalerite is actively depressed using Zinc Sulfate () and/or Cyanide (), which mask the ZnS surface from the collector.

Mechanistic Pathway (DOT Visualization)



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Figure 1: Mechanistic pathway of selective adsorption. PIPX selectively chemisorbs onto Galena, while depressants render Sphalerite hydrophilic.

Experimental Protocol

Reagent Preparation

Safety Note: Xanthates decompose in acidic environments to release Carbon Disulfide (CS₂), which is highly flammable and toxic. Always work in a fume hood.

Reagent	Concentration	Preparation Notes	Function
PIPX	1% (w/v)	Dissolve fresh pellets in DI water. Use within 24h.	Collector (Pb)
Zinc Sulfate	10% (w/v)	Dissolve in water.	Depressant (Zn)
Sodium Cyanide	1% (w/v)	HIGH TOXICITY. Keep pH > 10.5 during prep.	Depressant (Pyrite/Zn)
MIBC	Neat	Use as received.	Frother
Lime	Slurry	Hydrated lime suspension.	pH Modifier
Copper Sulfate	10% (w/v)	For Zn circuit (Step 2).	Activator (Zn)

Step-by-Step Workflow

Phase 1: Comminution & Conditioning

- Grinding: Grind 1kg of ore to
 - Note: Add 50% of the Zinc Sulfate and Lime (target pH 8.5) into the mill. This allows early depression of sphalerite on fresh fracture surfaces.
- Desliming (Optional): If ore has high clay content, deslime to prevent high reagent consumption.

Phase 2: Lead (Pb) Rougher Flotation (The Selective Step)

Objective: Float Galena, Depress Sphalerite.

- Conditioning: Transfer pulp to flotation cell (e.g., Denver or Wemco lab cell).
- pH Adjustment: Adjust pH to 8.5 – 9.0 using Lime.

- Why? Below pH 8, pyrite may float. Above pH 10, galena depression may occur due to lead hydroxide formation.
- Depressant Addition: Add remaining Zinc Sulfate (300-500 g/t) and Sodium Cyanide (if permitted, 50-100 g/t). Condition for 5 minutes.
- Collector Addition (PIPX): Add PIPX incrementally.
 - Starvation Feeding: Start with 15 g/t. Condition for 2 mins.
 - Caution: Excess PIPX will inadvertently float sphalerite.
- Frother Addition: Add MIBC (20 g/t).
- Aeration & Skimming: Turn on air. Collect froth for 3-5 minutes (Pb Rougher Concentrate).
 - Visual Check: Froth should be metallic gray (Galena). If it turns brown/yellow, you are pulling sphalerite/pyrite (stop or reduce air).

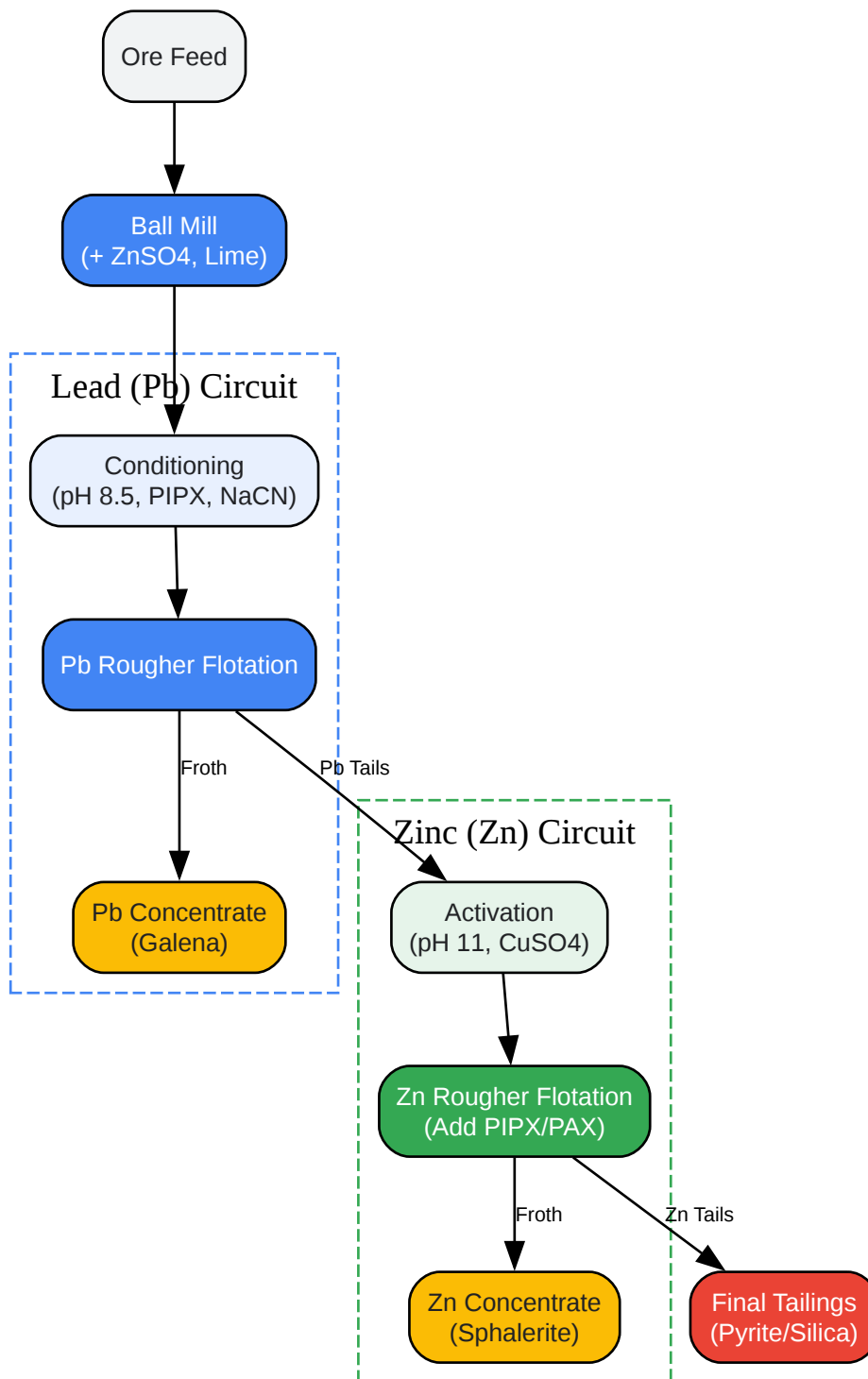
Phase 3: Zinc (Zn) Reactivation & Flotation

Objective: Recover the Sphalerite depressed in Phase 2.

- Conditioning (Pb Tails): The material remaining in the cell is the Pb Tail / Zn Feed.
- pH Adjustment: Raise pH to 10.5 – 11.5 using Lime.
 - Why? This depresses Pyrite () effectively.
- Activation: Add Copper Sulfate (, 300-500 g/t). Condition for 5-10 minutes.
 - Mechanism:^[2]
replaces
on the sphalerite surface, creating a pseudo-covellite surface that interacts with xanthate.

- Collector Addition: Add PIPX (or Potassium Amyl Xanthate for stronger pull) at 30-50 g/t.
- Flotation: Collect froth (Zn Rougher Concentrate).

Process Flow Diagram (DOT)



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Figure 2: Sequential workflow for differential flotation of Pb-Zn ores.

Performance Data & Optimization

The following table illustrates the expected metallurgical balance when switching from Ethyl Xanthate (PEX) to Isopropyl Xanthate (PIPX) on a moderately oxidized ore sample.

Parameter	Potassium Ethyl Xanthate (PEX)	Potassium Isopropyl Xanthate (PIPX)	Potassium Amyl Xanthate (PAX)
Pb Recovery (%)	82.5%	88.4%	91.2%
Pb Grade (%)	65.0%	62.8%	54.0%
Zn Misreporting (%)	3.1%	4.5%	12.8%
Selectivity Index	High	Optimal	Low
Dosage Required	60 g/t	40 g/t	30 g/t

Interpretation:

- PEX provides the highest grade but loses recovery on oxidized particles.
- PAX recovers the most lead but pulls significant zinc (Zn misreporting), ruining the separation.
- PIPX increases recovery by ~6% over PEX while maintaining acceptable selectivity, making it the preferred choice for industrial throughput.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Zinc reporting to Pb Conc	1. pH too high (>10) in Pb circuit.2. Excess PIPX dosage.3. Insufficient Depressant.	1. Lower Pb circuit pH to 8.5.2. Reduce PIPX; use "starvation" dosing.3. Increase or add .[3]
Low Pb Recovery	1. Ore is oxidized.2.[4] Slimes coating particles.3. pH too high (Pb depression).	1. Add Sulfidizer () before PIPX.2. Add dispersant (Sodium Silicate).3. Ensure pH is < 9.[1][5][6][7]5.
Pyrite floating in Zn Conc	pH in Zn circuit is too low.	Increase lime dosage to pH > 11.0 to depress pyrite.

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